

Addressing CFI-400945 solubility issues for in vitro experiments

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Compound of Interest

Compound Name: CFI02

Cat. No.: B1231813

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Technical Support Center: CFI-400945

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with the Polo-like kinase 4 (PLK4) inhibitor, CFI-400945. This guide focuses on addressing common solubility issues encountered during in vitro experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing a stock solution of CFI-400945?

A1: The recommended solvent for preparing a stock solution of CFI-400945 is high-quality, anhydrous dimethyl sulfoxide (DMSO).[1][2] CFI-400945 is highly soluble in DMSO.[1][3][4][5] It is also soluble in ethanol.[1][3] However, it is practically insoluble in water.[1][3] To ensure maximum solubility, it is crucial to use fresh, anhydrous DMSO, as moisture can reduce the solubility of the compound.[1]

Q2: What is the maximum recommended final concentration of DMSO in my in vitro assay?

A2: To avoid solvent-induced toxicity to your cells, the final concentration of DMSO in your cell culture medium should be kept as low as possible, typically below 0.5%.[6] It is essential to include a vehicle control (medium with the same final concentration of DMSO) in your experiments to account for any effects of the solvent on cell viability and function.

Q3: I observed precipitation when I diluted my CFI-400945 DMSO stock solution into my aqueous cell culture medium. What should I do?

A3: Precipitation upon dilution into aqueous solutions is a common issue with hydrophobic compounds like CFI-400945. Please refer to the detailed "Troubleshooting Guide for CFI-400945 Precipitation" in the section below for a stepwise approach to resolving this issue.

Q4: What are the known off-target effects of CFI-400945?

A4: While CFI-400945 is a potent and selective inhibitor of PLK4, it has been shown to have some off-target activity, most notably against Aurora B kinase (AURKB).^{[7][8]} This is an important consideration when interpreting experimental results, as inhibition of AURKB can lead to cytokinesis failure and polyploidy, phenotypes that can overlap with those expected from PLK4 inhibition.^[7]

Quantitative Solubility Data

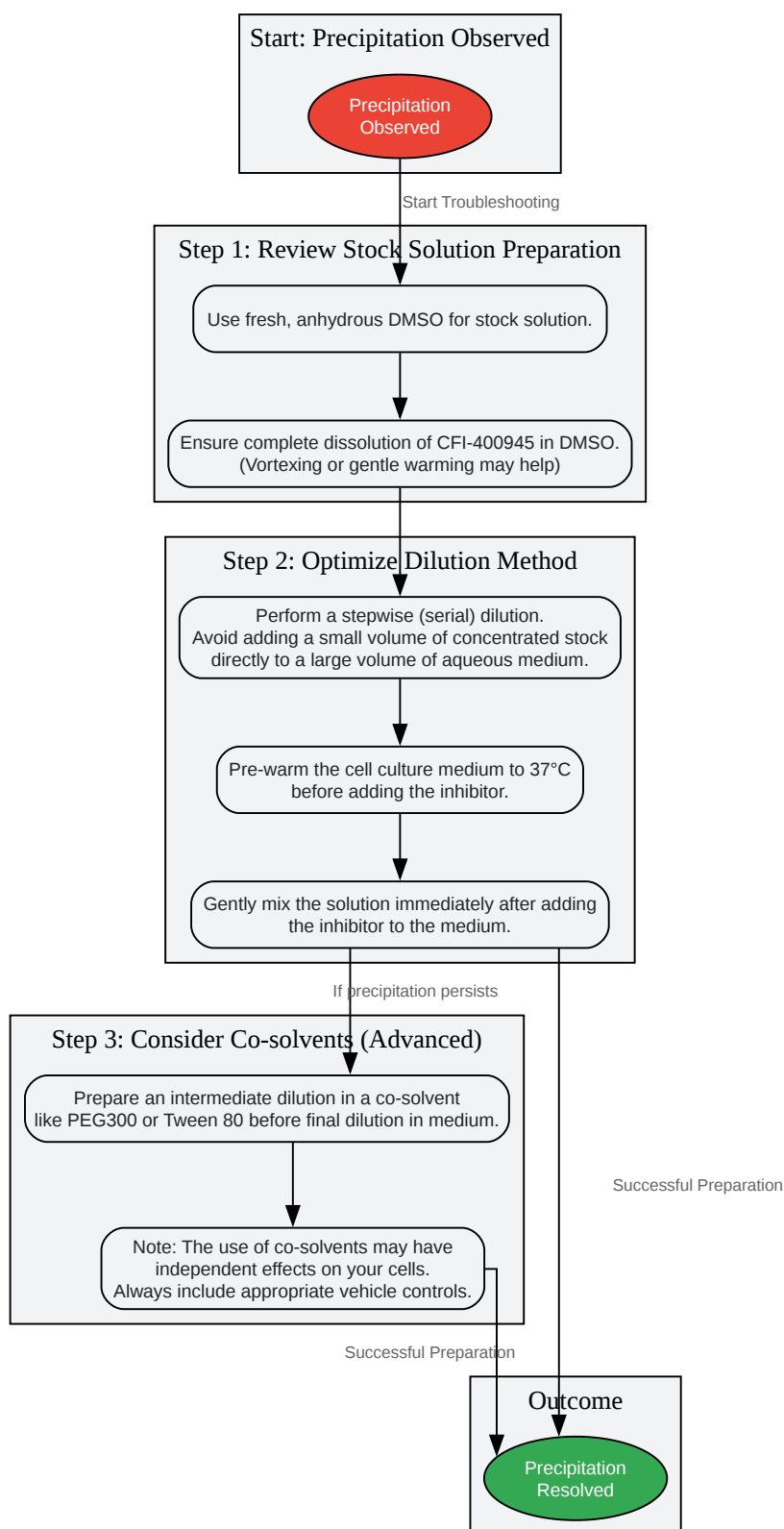
The following table summarizes the reported solubility of CFI-400945 in various solvents.

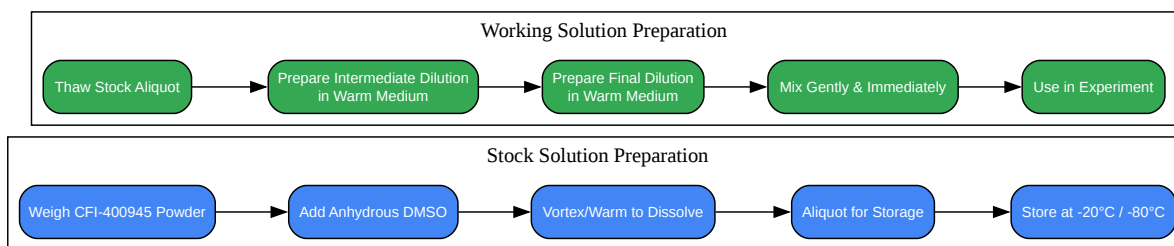
Solvent	Concentration	Molarity (approx.)	Reference
DMSO	≥109.8 mg/mL	~205 mM	^[3]
DMSO	100 mg/mL	~187 mM	^{[1][4][5]}
Ethanol	≥93 mg/mL	~174 mM	^[3]
Ethanol	100 mg/mL	~187 mM	^[1]
Water	Insoluble	-	^{[1][3]}

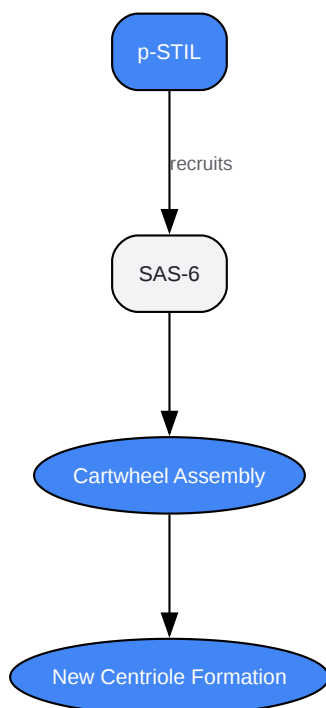
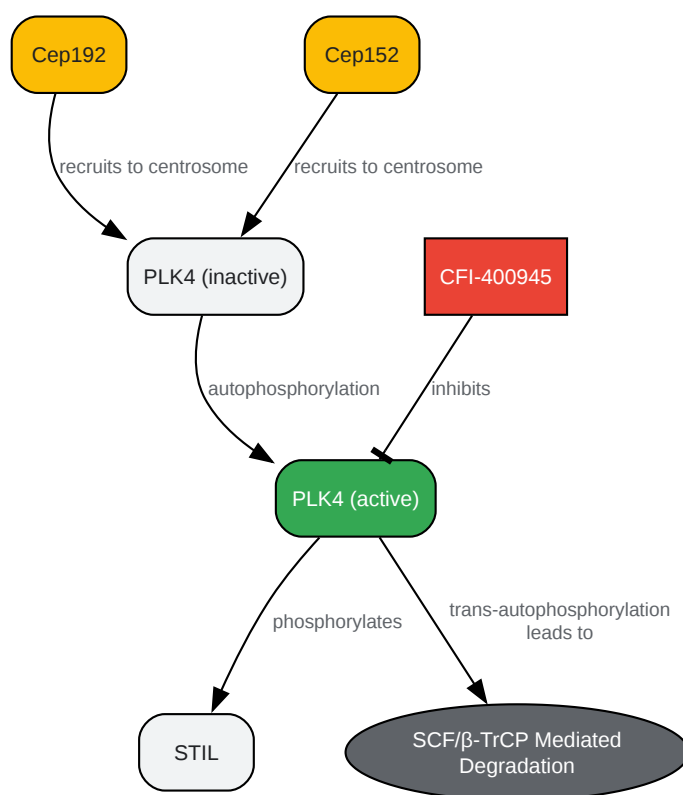
Molecular Weight of CFI-400945: 534.67 g/mol

Troubleshooting Guide for CFI-400945 Precipitation

This guide provides a systematic approach to resolving precipitation issues when preparing working solutions of CFI-400945 for in vitro experiments.







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